

ATTO 594 NHS Ester: Application Notes and Protocols for Efficient Biomolecule Labeling

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Compound of Interest

Compound Name: ATTO 594
CAS No.: 1253909-75-9
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the efficient labeling of proteins and other amine-containing biomolecules with **ATTO 594** NHS ester. **ATTO 594** is a bright, photostable rhodamine dye with excellent water solubility, making it a robust choice for a variety of fluorescence-based assays.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction

ATTO 594 N-hydroxysuccinimidyl (NHS) ester is an amine-reactive fluorescent dye that forms a stable covalent amide bond with primary amino groups, such as the ϵ -amino group of lysine residues in proteins.[\[1\]](#)[\[2\]](#) This labeling chemistry is straightforward and widely used for preparing fluorescently tagged proteins, antibodies, and other biomolecules for applications in fluorescence microscopy, single-molecule detection, and flow cytometry.[\[2\]](#) Achieving optimal labeling efficiency and a desired degree of labeling (DOL) is critical for experimental success, as both under- and over-labeling can compromise the functionality of the biomolecule and the quality of the fluorescent signal.[\[1\]](#)[\[4\]](#)

Factors Influencing Labeling Efficiency

Several critical parameters must be controlled to ensure efficient and reproducible labeling with **ATTO 594** NHS ester. These factors are summarized in the table below.

Parameter	Recommended Range/Condition	Rationale & Key Considerations
pH	8.0 - 9.0 (Optimal: 8.3 - 8.5)	The primary amino group must be unprotonated to be reactive. ^{[2][5]} At lower pH, the amine is protonated and less nucleophilic. At higher pH, the hydrolysis of the NHS ester is accelerated, reducing its reactivity with the amine. ^{[2][5]} A pH of 8.3 is a common and effective compromise. ^{[3][5]}
Protein Concentration	2 - 10 mg/mL	Higher protein concentrations favor the reaction between the dye and the protein over hydrolysis of the dye. ^{[1][3]} Labeling efficiency is significantly reduced at concentrations below 2 mg/mL. ^{[1][3]}
Buffer Composition	Amine-free buffers (e.g., PBS, bicarbonate, HEPES)	Buffers containing primary amines, such as Tris or glycine, will compete with the target molecule for reaction with the NHS ester and must be removed, for example, by dialysis. ^{[1][3][4]}
Molar Ratio of Dye to Protein	5:1 to 20:1 (Starting point: 10:1)	This ratio needs to be optimized for each specific protein and application. ^{[1][4]} A higher ratio can increase the degree of labeling, but excessive labeling can lead to fluorescence quenching and

may affect the protein's biological activity.[\[1\]](#)[\[4\]](#)

Purity of Biomolecule

High purity

The presence of other amine-containing molecules, such as BSA or gelatin, will lead to non-specific labeling and should be removed.[\[1\]](#)[\[4\]](#)

Reaction Time

30 - 60 minutes at room temperature

In most cases, the labeling reaction is complete within this timeframe.[\[4\]](#)[\[5\]](#)

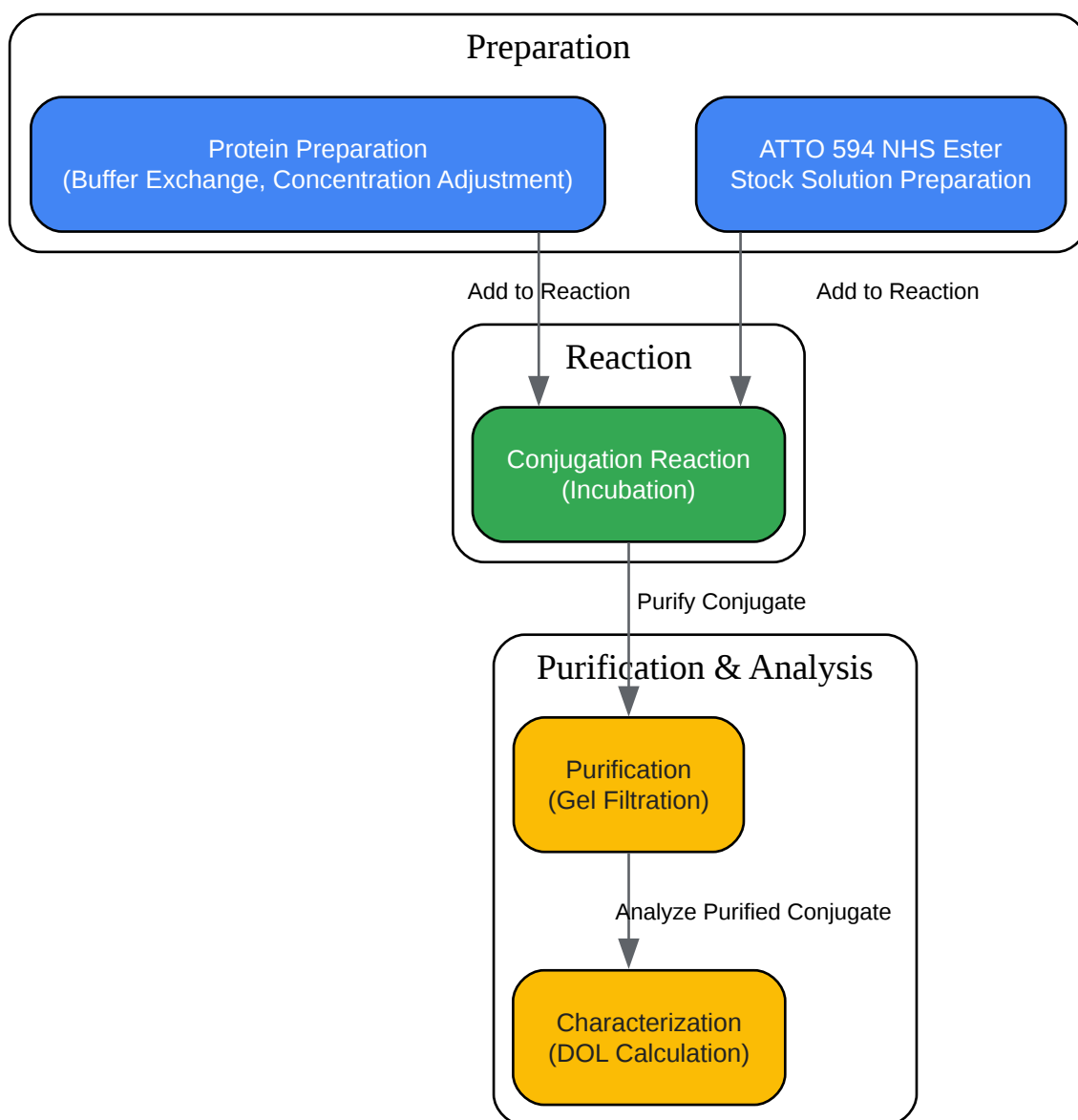
Solvent for Dye Stock

Anhydrous, amine-free DMSO or DMF

NHS esters are sensitive to moisture, which can cause hydrolysis.[\[2\]](#)[\[5\]](#) Dye stock solutions should be prepared fresh before use.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Workflow

The overall workflow for labeling a protein with **ATTO 594** NHS ester involves preparation of the protein and dye, the conjugation reaction, and purification of the labeled conjugate.



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Caption: Workflow for **ATTO 594** NHS ester labeling of proteins.

Detailed Protocol for Antibody Labeling

This protocol is a general guideline for labeling IgG antibodies and may require optimization for other proteins.

1. Materials and Reagents

- **ATTO 594** NHS ester
- Antibody (or other protein) in an amine-free buffer (e.g., PBS)
- Reaction Buffer: 1 M sodium bicarbonate, pH 8.3-9.0
- Anhydrous, amine-free DMSO
- Purification column (e.g., Sephadex G-25)[3][5]
- Spectrophotometer

2. Preparation of Solutions

- Protein Solution (Solution A):
 - Ensure the antibody is in an amine-free buffer (e.g., PBS). If the buffer contains Tris or glycine, dialyze the antibody against PBS.[1][4]
 - Adjust the protein concentration to 2-10 mg/mL.[1][3]
 - For 1 mL of protein solution, add 100 μ L of 1 M sodium bicarbonate reaction buffer to adjust the pH to 8.3-9.0.[1][4]
- Dye Stock Solution (Solution B):
 - Allow the vial of **ATTO 594** NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.[2]
 - Prepare a 10 mM stock solution by dissolving the dye in anhydrous, amine-free DMSO.[1][4] This solution should be prepared immediately before use.[1][2]

3. Conjugation Reaction

- Calculate the required volume of the dye stock solution for the desired molar ratio. A 10:1 molar ratio of dye to protein is a recommended starting point.[1][4]

- While gently vortexing, add the calculated volume of the **ATTO 594** NHS ester stock solution (Solution B) to the protein solution (Solution A).[1][4]
- Incubate the reaction mixture at room temperature for 30-60 minutes with continuous stirring or rotation, protected from light.[4]

4. Purification of the Labeled Conjugate

- Prepare a gel filtration column (e.g., Sephadex G-25) according to the manufacturer's instructions, equilibrated with PBS.[3][5]
- Apply the reaction mixture to the top of the column.
- Elute the protein-dye conjugate with PBS. The labeled protein will typically be the first colored band to elute from the column.[3] A second, slower-moving band corresponds to the unconjugated, hydrolyzed dye.
- Collect the fractions containing the labeled protein.

5. Characterization and Storage

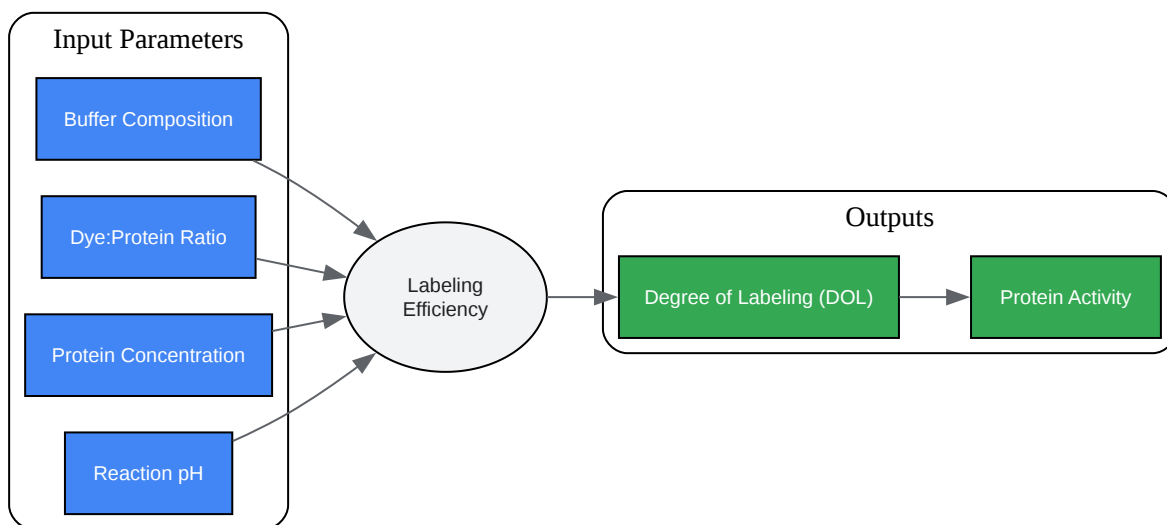
- Degree of Labeling (DOL) Calculation:
 - Measure the absorbance of the purified conjugate solution at 280 nm (A_{280}) and at the absorbance maximum of **ATTO 594** (~603 nm, A_{max}).[2][3]
 - The concentration of the protein is calculated using the following formula: Protein Concentration (M) = $[A_{280} - (A_{max} \times CF_{280})] / \epsilon_{protein}$ Where:
 - CF_{280} is the correction factor for the dye's absorbance at 280 nm (for **ATTO 594**, CF_{280} is 0.50).[2][3]
 - $\epsilon_{protein}$ is the molar extinction coefficient of the protein at 280 nm (e.g., for IgG, ϵ is ~203,000 M⁻¹cm⁻¹).
 - The concentration of the dye is calculated using: Dye Concentration (M) = A_{max} / ϵ_{dye} Where:

- ϵ_{dye} is the molar extinction coefficient of **ATTO 594** at its absorbance maximum (120,000 M⁻¹cm⁻¹).[\[2\]](#)[\[3\]](#)
- The DOL is the molar ratio of the dye to the protein: DOL = Dye Concentration / Protein Concentration
- Storage:
 - Store the labeled conjugate at 4°C, protected from light. For long-term storage, add a preservative like sodium azide (0.01-0.02%) and store at -20°C in single-use aliquots to avoid repeated freeze-thaw cycles.[\[3\]](#)

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Labeling Efficiency / Low DOL	Protein concentration is too low.	Concentrate the protein to >2 mg/mL. [1] [3]
pH of the reaction buffer is too low.	Ensure the pH is between 8.0 and 9.0. [1] [2]	
Presence of amine-containing buffers.	Dialyze the protein against an amine-free buffer like PBS. [1] [3] [4]	
Hydrolyzed ATTO 594 NHS ester.	Prepare the dye stock solution fresh in anhydrous DMSO. [1] [2]	
Precipitation of Protein	High degree of labeling leading to aggregation.	Decrease the molar ratio of dye to protein in the reaction.
Reduced Protein Activity	Labeling of critical amino acid residues.	Reduce the dye-to-protein molar ratio to achieve a lower DOL.

Logical Relationship of Key Labeling Parameters



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Caption: Key parameters influencing labeling efficiency and outcomes.

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